

2-Methoxypropanoic Acid in Metabolic Studies: An Overview of Limited Current Research

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Compound of Interest

Compound Name: 2-Methoxypropanoic acid

Cat. No.: B1208107

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Researchers, scientists, and drug development professionals should be aware that, based on a comprehensive review of publicly available scientific literature, **2-Methoxypropanoic acid** is not a compound extensively used or studied in the field of metabolic research. As a result, detailed application notes, experimental protocols, and quantitative data regarding its use in metabolic studies are not available at this time.

While the chemical properties of **2-Methoxypropanoic acid** are well-documented, its biological role and applications in metabolic pathway analysis, as a metabolic tracer, or as a biomarker for disease remain largely unexplored. Searches of prominent scientific databases and metabolomics resources have not yielded significant data on its use in cellular metabolism, its mechanism of action in biological systems, or its relevance in drug development from a metabolic standpoint.

Chemical Identity

2-Methoxypropanoic acid, also known as 2-methoxypropionic acid, is a simple carboxylic acid. Its basic chemical information is summarized below.

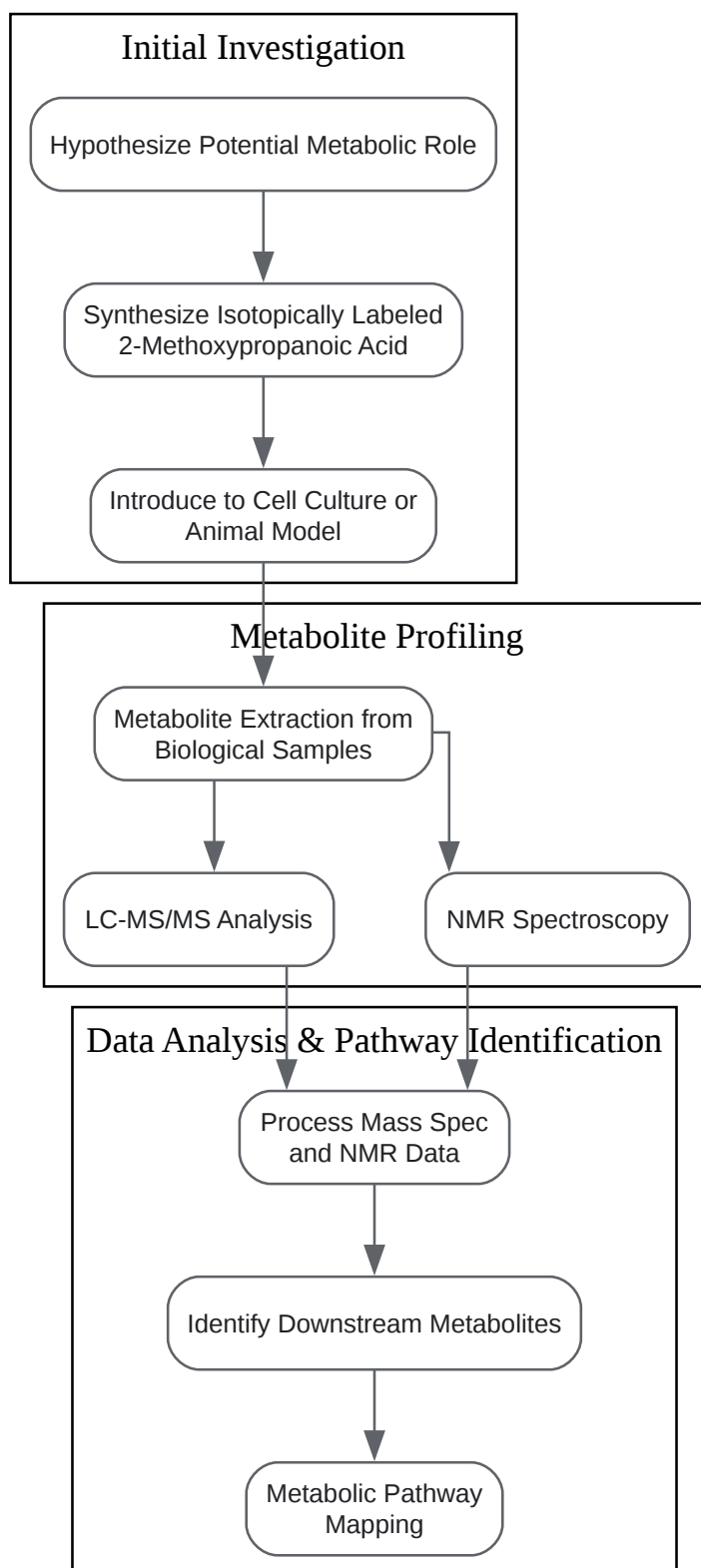
Property	Value	Source
Molecular Formula	C4H8O3	[1] [2]
Molecular Weight	104.10 g/mol	[1] [2]
CAS Number	4324-37-2 (for the racemate)	[1]
Synonyms	2-methoxypropionic acid	[1]

Structurally Related Compounds in Metabolic Research

It is important to distinguish **2-Methoxypropanoic acid** from other structurally similar compounds that have been identified in metabolic contexts. For instance, compounds such as 2-Methoxy-3-(4-methoxyphenyl)propanoic acid, 3-(4-Hydroxy-3-methoxyphenyl)-2-methylpropionic acid, and (S)-2-(4-Methoxyphenoxy)propanoic acid have been noted in the Human Metabolome Database. These molecules, however, are distinct from **2-Methoxypropanoic acid** and have been identified, for example, as metabolites of other compounds or have been detected in food products.

Future Directions

The absence of **2-Methoxypropanoic acid** in the current metabolic research landscape does not preclude its potential future use. Researchers interested in exploring its metabolic relevance could consider the following hypothetical workflow:



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Caption: Hypothetical workflow for investigating the metabolic fate of **2-Methoxypropanoic acid**.

Conclusion

In summary, there is currently a significant gap in the scientific literature regarding the application of **2-Methoxypropanoic acid** in metabolic studies. The information required to generate detailed application notes, experimental protocols, quantitative data tables, and signaling pathway diagrams is not available. Professionals in the field should be aware of this lack of data and exercise caution when considering this compound for metabolic research purposes. Further foundational research would be necessary to establish any potential role for **2-Methoxypropanoic acid** in metabolism.

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References

- 1. 2-Methoxypropanoic acid | C₄H₈O₃ | CID 92209 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. (2R)-2-methoxypropanoic acid | C₄H₈O₃ | CID 2733584 - PubChem [pubchem.ncbi.nlm.nih.gov]
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